

# Epigomisin O: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: *Epigomisin O*

Cat. No.: *B150119*

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## Abstract

**Epigomisin O**, a dibenzocyclooctadiene lignan primarily isolated from plants of the *Schisandra* genus, has garnered interest within the scientific community for its potential therapeutic properties. This document provides an in-depth technical guide on the chemical structure, physicochemical properties, and biological activities of **Epigomisin O**. It includes a detailed account of its isolation and synthesis, alongside an exploration of its potential mechanisms of action through key signaling pathways. This paper aims to serve as a comprehensive resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

## Chemical Structure and Physicochemical Properties

**Epigomisin O** is a structurally complex natural product belonging to the dibenzocyclooctadiene lignan class.

Chemical Identity:

Property	Value
Molecular Formula	C <sub>23</sub> H <sub>28</sub> O <sub>7</sub>
Molecular Weight	416.46 g/mol
CAS Number	73036-31-4
IUPAC Name	(5S,6S,7S,8R)-5,6,7,8-tetrahydro-1,2,3,13-tetramethoxy-6,7-dimethylbenzo[3',4']cycloocta[1',2':4,5]benzo[1,2-d][1][2]dioxol-5-ol
SMILES	<chem>C[C@H]1--INVALID-LINK--OC)OC)OC)C3=C(C=C4C(=C3)OCO4)OC"&gt;C@HO)CC(C)C1</chem>
InChI	InChI=1S/C23H28O7/c1-11-7-13-8-16-21(30-10-29-16)22(27-5)17(13)18-14(19(24)12(11)2)9-15(25-3)20(26-4)23(18)28-6/h8-9,11-12,19,24H,7,10H2,1-6H3/t11-,12+,19+/m1/s1

## Physicochemical Data:

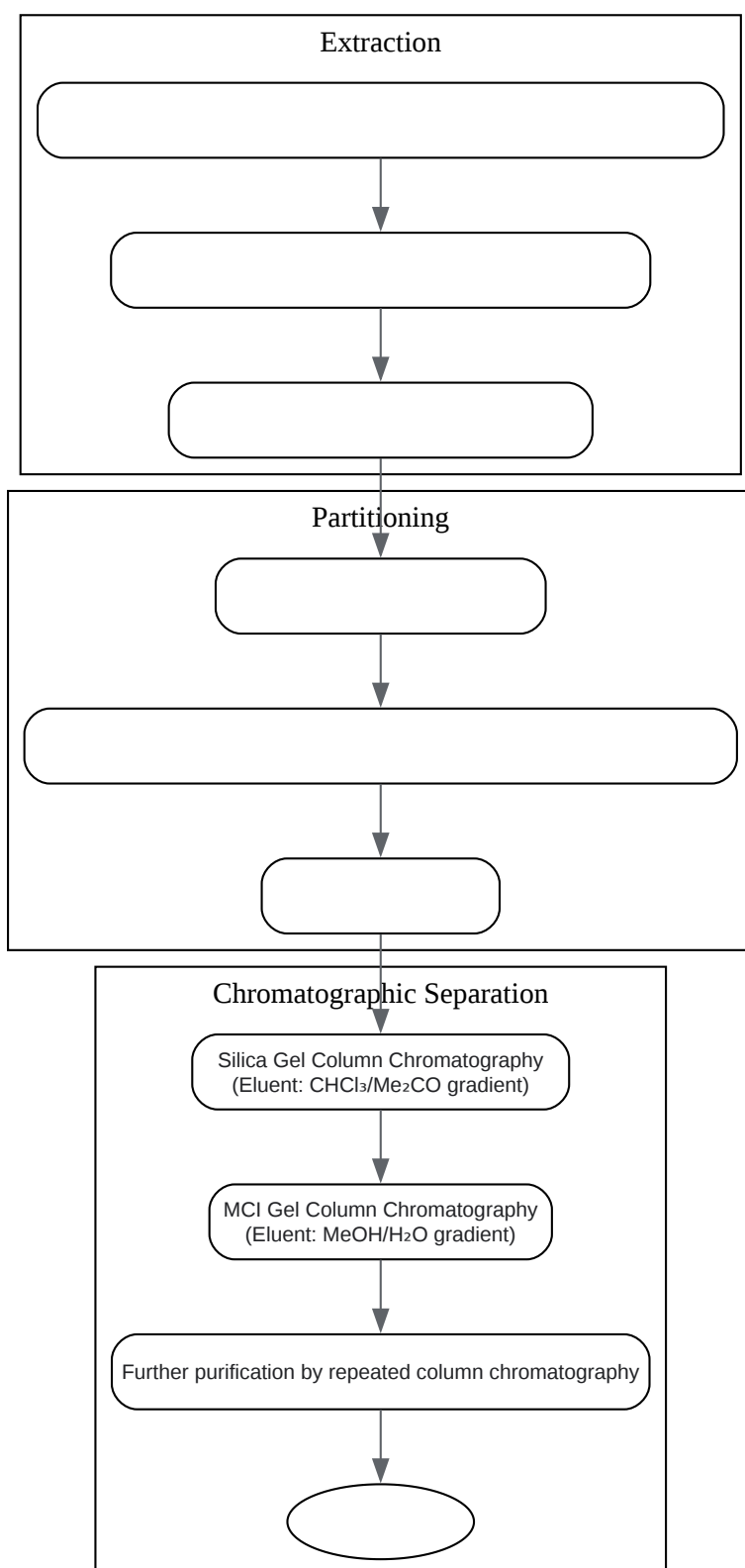
Property	Value	Source
Appearance	White to off-white solid	[1]
Purity	≥98%	[3]
Solubility	Soluble in DMSO (25 mg/mL with ultrasonic and warming), Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[1][4]
Storage	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month.	[2]

## Experimental Protocols

### Isolation of Epigomisin O from *Schisandra propinqua* var. *propinqua*

The following protocol is a generalized procedure based on the successful isolation of lignans, including **Epigomisin O**, from *Schisandra propinqua* var. *propinqua*.<sup>[5][6]</sup>

Workflow for the Isolation of **Epigomisin O**:



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Figure 1: General workflow for the isolation of **Epigomisin O**.

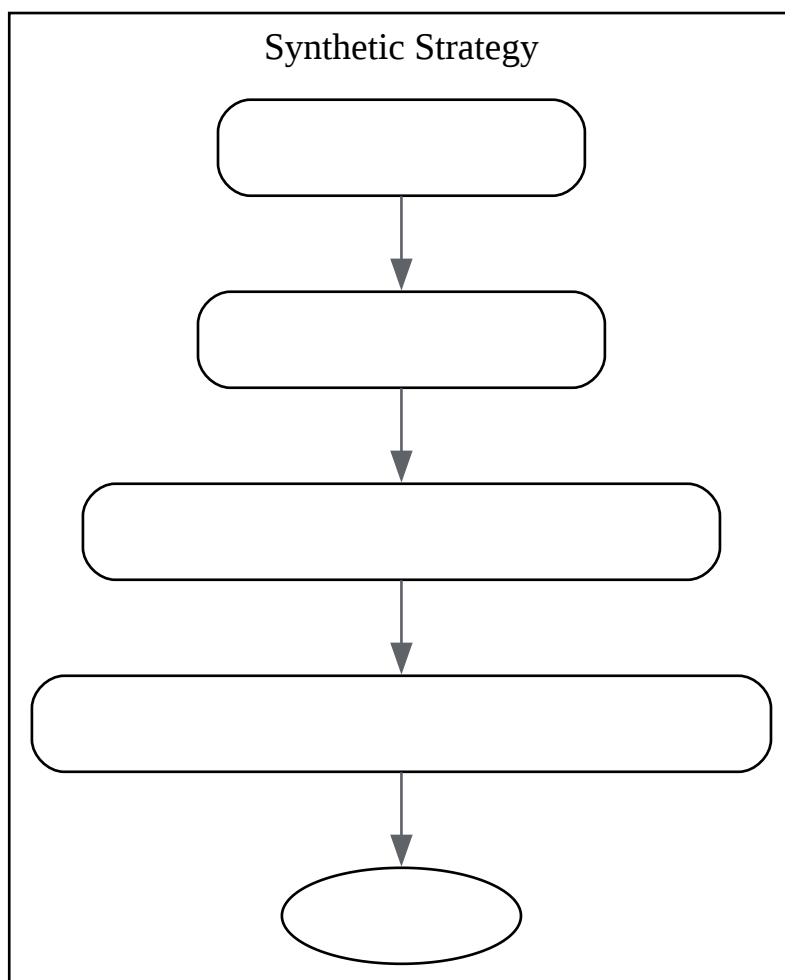
#### Detailed Methodology:

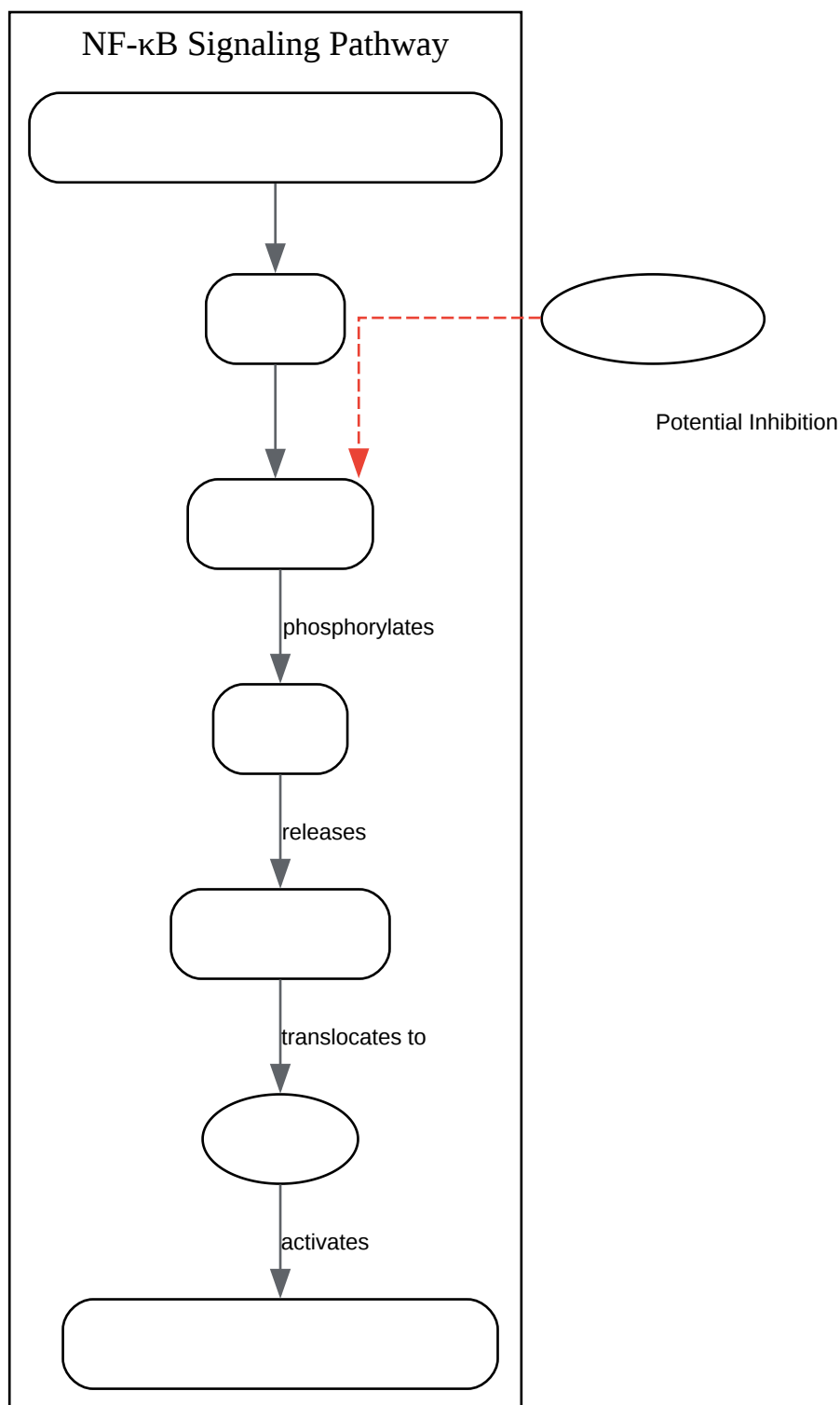
- **Plant Material and Extraction:** Air-dried and powdered aerial parts (stems and leaves) of *Schisandra propinqua* var. *propinqua* are extracted with 70% aqueous acetone at room temperature for several days. The combined extracts are then concentrated under reduced pressure to yield a crude extract.[\[6\]](#)
- **Solvent Partitioning:** The crude extract is suspended in water and successively partitioned with petroleum ether and ethyl acetate. The ethyl acetate fraction, which contains the lignans, is collected for further separation.[\[5\]](#)
- **Column Chromatography:** The ethyl acetate fraction is subjected to silica gel column chromatography, eluting with a gradient of chloroform and acetone to yield several fractions.[\[5\]](#)
- **Further Purification:** Fractions containing **Epigomisin O** are further purified using repeated column chromatography, including MCI gel chromatography with a methanol-water gradient, to afford the pure compound.[\[6\]](#)

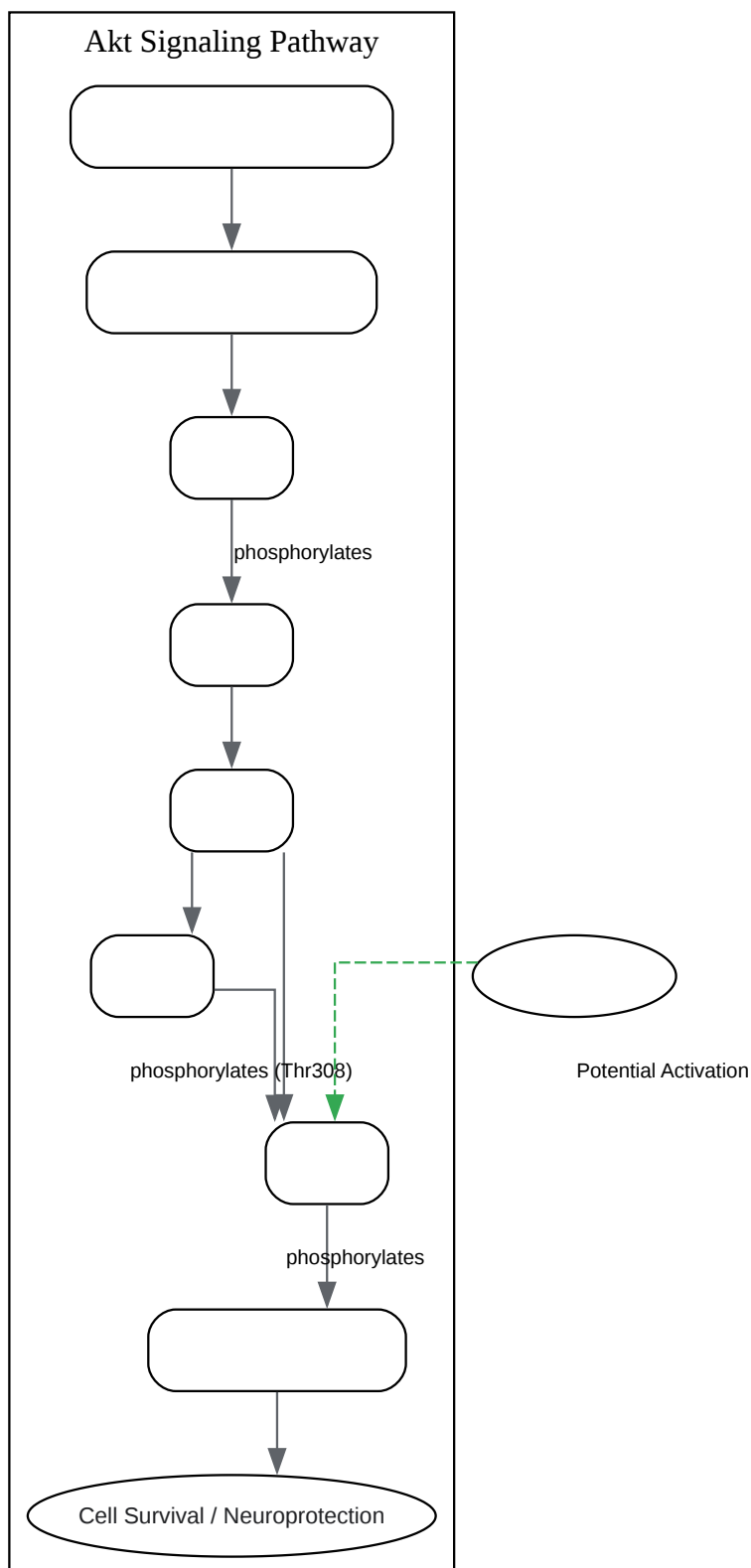
## Synthesis of Dibenzocyclooctadiene Lignans

The total synthesis of dibenzocyclooctadiene lignans like **Epigomisin O** is a complex process that has been achieved through various strategies. A general approach involves the stereoselective construction of the eight-membered ring and the introduction of the correct stereochemistry at the chiral centers.[\[7\]](#)

Conceptual Workflow for the Synthesis of Dibenzocyclooctadiene Lignans:







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- To cite this document: BenchChem. [Epigomisin O: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b150119#chemical-structure-of-epigomisin-o>]

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